

Metrafenone Application Techniques for Greenhouse Trials: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Metrafenone	
Cat. No.:	B1676525	Get Quote

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These application notes and protocols provide detailed guidance on the use of **metrafenone** in greenhouse research trials. **Metrafenone** is a fungicide belonging to the benzophenone chemical group, effective against powdery mildew on various crops. Its unique mode of action involves the disruption of the actin cytoskeleton in fungal cells, leading to impaired hyphal growth and development.[1][2] This document outlines the necessary procedures for preparing and applying **metrafenone**, assessing its efficacy, and ensuring the validity and reproducibility of experimental results in a greenhouse setting.

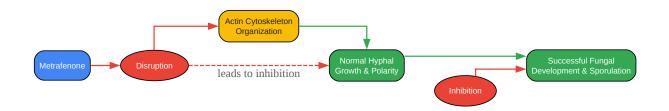
I. Mechanism of Action: Disruption of Fungal ActinCytoskeleton

Metrafenone's primary mode of action is the interference with the organization of the actin cytoskeleton in fungi.[1][2] This disruption leads to a cascade of effects that ultimately inhibit fungal growth and sporulation. Key impacts include:

- Inhibition of Hyphal Morphogenesis: **Metrafenone** disrupts the normal development and shape of fungal hyphae.[1]
- Loss of Cell Polarity: The fungicide interferes with the establishment and maintenance of cell polarity, which is crucial for directional hyphal growth.[1][2]



- Abnormal Growth: Treated fungi often exhibit swollen and burst hyphal tips, bifurcation, and hyperbranching.[1]
- Reduced Sporulation: **Metrafenone** significantly reduces the production of spores, limiting the spread of the fungal pathogen.[1]



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Metrafenone's inhibitory effect on fungal development.

II. Experimental Protocols

A. Preparation of Metrafenone Spray Solutions

This protocol describes the preparation of spray solutions from a Suspension Concentrate (SC) formulation of **metrafenone**.

Materials:

- Metrafenone SC formulation (e.g., Vivando® Fungicide, 500 g/L)
- Distilled water
- · Graduated cylinders
- Volumetric flasks
- Magnetic stirrer and stir bars
- Appropriate Personal Protective Equipment (PPE): gloves, lab coat, safety glasses



Procedure:

- Determine Required Concentration: Based on the experimental design, determine the target concentration of the active ingredient (a.i.) in the final spray solution (e.g., parts per million [ppm] or g/L).
- Calculate Formulation Volume: Use the following formula to calculate the volume of the metrafenone SC formulation needed:

Volume of SC (mL) = (Target a.i. concentration (g/L) \times Final volume (L)) / Concentration of SC (g/L)

Solution Preparation: a. Fill a volumetric flask with approximately half the final volume of
distilled water. b. While stirring, accurately measure and add the calculated volume of the
metrafenone SC formulation to the flask. c. Continue stirring and add distilled water to the
final volume mark. d. Stir the solution for at least 15 minutes to ensure homogeneity.

B. Sprayer Calibration for Greenhouse Plots

Accurate application of the fungicide is critical for reliable results. This protocol details the calibration of a backpack sprayer for small greenhouse plots using the "1/128th of an acre" method, adapted for square meters.

Materials:

- Backpack sprayer with the desired nozzle
- Measuring tape
- Stopwatch
- Graduated measuring container (mL)
- Water
- PPE

Procedure:

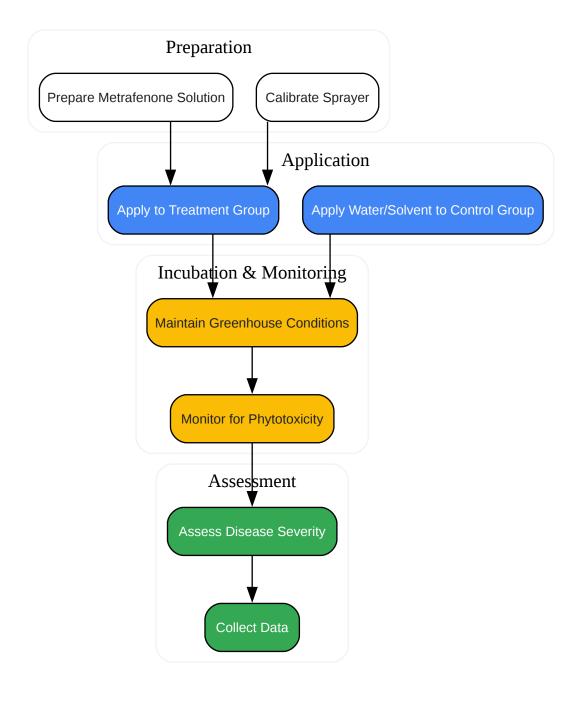


- Define a Test Area: Measure and mark a representative test area within the greenhouse. A
 10 m² (e.g., 2m x 5m) area is a practical size for calibration.
- Sprayer Preparation: Fill the sprayer with a known volume of water. Ensure the sprayer is clean and functioning correctly.
- Simulated Application: Spray the 10 m² test area with water, using the same walking speed, nozzle height, and pressure that will be used during the actual experiment.
- Measure Volume Used: Carefully measure the amount of water remaining in the sprayer.
 Subtract this from the initial volume to determine the volume of water used to spray the test area.
- Calculate Application Rate:
 - Application Rate (L/m²) = Volume used (L) / Test area (m²)
 - Application Rate (L/ha) = Application Rate (L/m²) × 10,000 m²/ha
- Adjust as Needed: If the application rate is too high or too low, adjust the walking speed, pressure, or nozzle type and repeat the calibration process until the desired rate is achieved.

C. Fungicide Application in Greenhouse Trials

Experimental Workflow:





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References

- 1. ars.usda.gov [ars.usda.gov]
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